

comparing experimental results from Heliotron J and other stellarators

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A Comparative Guide to Experimental Results from **Heliotron** J and Other Leading Stellarators

This guide provides an objective comparison of the experimental performance of the **Heliotron** J stellarator with two other leading international stellarator devices: Wendelstein 7-X (W7-X) and the Large Helical Device (LHD). The information is intended for researchers and scientists in the fields of plasma physics and fusion energy.

Overview of Devices

Stellarators are a class of magnetic confinement fusion devices that use externally generated magnetic fields to confine hot plasma. Unlike tokamaks, they do not require a large, inductively driven plasma current, which gives them a significant advantage for steady-state operations.

- **Heliotron J:** Located at Kyoto University, Japan, **Heliotron** J is a medium-sized, flexible helical-axis **heliotron**. Its primary mission is to explore the optimization of the magnetic field configuration to improve plasma confinement and stability, particularly by controlling the "bumpiness" of the magnetic field.[\[1\]](#)[\[2\]](#)
- Wendelstein 7-X (W7-X): Situated in Greifswald, Germany, W7-X is the world's largest and most advanced optimized stellarator. Its design is the result of extensive computational optimization aimed at minimizing neoclassical transport, a key energy loss channel in traditional stellarators, to demonstrate the power-plant potential of the stellarator concept.[\[3\]](#)[\[4\]](#)

- Large Helical Device (LHD): Housed in Toki, Japan, the LHD is a large-scale **heliotron**-type device utilizing superconducting coils. It is a workhorse for producing high-performance, steady-state plasmas and has been instrumental in exploring a wide range of plasma physics phenomena in helical systems.[5][6]

Data Presentation: Device and Performance Parameters

The following tables summarize the main device parameters and the highest achieved experimental results for key plasma performance metrics.

Table 1: Comparison of Major Device Parameters

Parameter	Heliotron J	Wendelstein 7-X (W7-X)	Large Helical Device (LHD)
Major Radius (R)	1.2 m[7]	5.5 m[3][8]	3.6 - 3.9 m[5][9]
Minor Radius (a)	0.1 - 0.2 m[7]	0.53 m[3]	0.6 m[5]
Plasma Volume	~0.68 m ³ [10]	30 m ³ [3]	30 m ³ [11]
Magnetic Field (on axis)	≤ 1.5 T[7]	up to 3.0 T[3]	up to 3.0 T[5][9]
Primary Heating Systems	ECH (0.4 MW), NBI (1.4 MW), ICRF (0.8 MW)	ECRH (~9 MW)[8]	NBI (>20 MW), ECRH (~5.5 MW), ICRH[9][12]

Table 2: Comparison of Achieved Plasma Performance

Parameter	Heliotron J	Wendelstein 7-X (W7-X)	Large Helical Device (LHD)
Max. Ion Temperature (T _i)	~0.5 keV	~3.4 keV (~40 million °C)[4]	~10 keV (~120 million °C)[2][13]
Max. Electron Temp. (T _e)	< 3 keV	> 6 keV[14]	~10 keV[2][11]
Max. Line-Avg. Density (n _e)	~1 x 10 ²⁰ m ⁻³ [15]	~2 x 10 ²⁰ m ⁻³ [3]	~1.2 x 10 ²¹ m ⁻³ (central)[6]
Max. Energy Confinement (τ _e)	N/A	> 200 ms[15]	~300 ms[16]
Max. Plasma Beta (β)	N/A	~3%[4]	> 5%[6]
Max. Pulse Duration	Seconds	360 seconds (1.8 GJ energy turnover)[4]	~54 minutes
Fusion Triple Product	N/A	World Record for long pulse (>30s)[10][17]	N/A

Note: The performance values represent the highest achieved in specific experiments and may not have been reached simultaneously. "N/A" indicates that specific high-performance data was not prominently available in the reviewed search results, often because the device's primary mission focuses on other physics aspects.

Experimental Protocols

Achieving high-performance plasma regimes requires carefully orchestrated experimental procedures. Below are summaries of the protocols used to obtain some of the key results cited above.

Heliotron J: High-Density Plasma Operation

Heliotron J has successfully explored high-density regimes using a novel fueling method known as High-Intensity Gas Puffing (HIGP).[18] This technique is designed to create a peaked density profile, which is beneficial for core plasma confinement.[19]

- Plasma Initiation: The plasma is typically initiated with a pulse of Electron Cyclotron Heating (ECH) at a power of approximately 200 kW.[18]
- Main Heating and Fueling: Following initiation, a co-injection Neutral Beam Injection (NBI) pulse of around 220 kW is applied to heat the plasma.[18]
- Intense Gas Puff: During the NBI phase, a short (e.g., 10 ms), high-flow-rate gas pulse is injected. This is distinct from conventional gas puffing, which typically uses a lower flow rate over a longer duration.[18]
- Confinement Improvement: The HIGP method results in a more peaked electron density profile compared to the flat or hollow profiles from conventional puffing. This has been shown to improve ion heat transport in the plasma core.[19]
- Diagnostics: Key diagnostics for these experiments include Charge Exchange Recombination Spectroscopy (CXRS) to measure the ion temperature profile and a YAG Thomson Scattering system for electron temperature and density profiles.[18]

Wendelstein 7-X: Record Fusion Triple Product

In May 2025, W7-X set a new world record for the fusion triple product (density \times temperature \times confinement time) for long-pulse discharges, sustaining high-performance plasma for 43 seconds.[3][4] This achievement was the result of precise control over plasma fueling and heating.

- Continuous Fueling: A key technology for this achievement was a pellet injector developed by Oak Ridge National Laboratory. This system injects small, frozen hydrogen pellets into the plasma to continuously refuel it.[4][14]
- Heating Scenario: Powerful microwave heating (ECRH) was applied simultaneously with the pellet injection. The plasma temperature was raised to over 20 million degrees Celsius, with peaks reaching 30 million degrees.[3][4]
- Precise Coordination: The protocol required precise coordination between the heating and fueling systems. The pellet injector was operated with variable, pre-programmed pulse rates for the first time to achieve the optimal balance between heating power and fuel supply.[3][14]

- Diagnostics: The primary diagnostics for measuring the record-setting parameters included an X-ray spectrometer for ion temperature, a unique interferometer for electron density, and other advanced diagnostics developed at IPP to determine the energy confinement time.[3] [4]

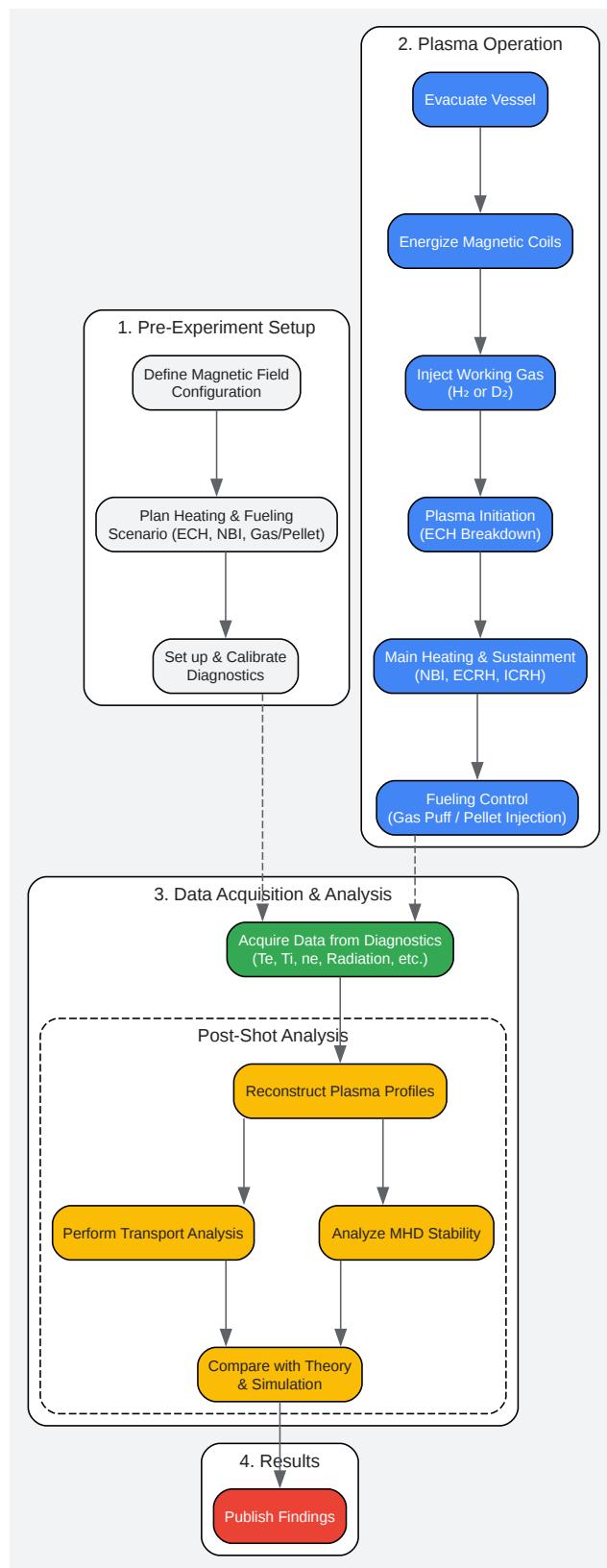
Large Helical Device (LHD): High Ion Temperature Achievement

LHD achieved a remarkable ion temperature of 10 keV (approximately 120 million °C) in deuterium plasma experiments, a critical milestone for fusion energy.[2][13]

- Deuterium Operation: The experiments were conducted using deuterium, a heavier isotope of hydrogen. In positive-ion NBI systems, switching to deuterium allows for higher beam energy and thus higher heating power.[13][20]
- Optimized Heating Mix: The protocol involved a combination of powerful heating systems. High-power positive-ion deuterium NBI was combined with negative-ion hydrogen NBI to maximize the total heating power delivered to the plasma ions.[13]
- Internal Transport Barrier (ITB): The high ion temperature was achieved in a plasma regime featuring an Internal Transport Barrier (ITB). An ITB is a region within the plasma where heat transport is significantly reduced, allowing for the formation of a steep temperature gradient and a very hot core.[13]
- Diagnostics: A comprehensive suite of diagnostics is used on LHD. For high-temperature experiments, these include Thomson scattering for electron temperature and density, X-ray crystal spectrometers for ion temperature, and neutron diagnostics, which become particularly important during deuterium operations to measure fusion reactivity.[20][21][22] [23]

Visualizations: Experimental Workflow

The following diagram illustrates a generalized workflow for conducting an experiment on a stellarator like **Heliotron J**, W7-X, or LHD. It outlines the logical sequence from initial setup to final data analysis.



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Fig 1. Generalized workflow for a stellarator experiment.

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